

A Technical Guide to the History and Discovery of Ethylenebis(dithiocarbamate) Fungicides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylenebis(dithiocarbamate)

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Executive Summary

The **ethylenebis(dithiocarbamate)** (EBDC) fungicides represent a cornerstone in the history of synthetic fungicides, offering broad-spectrum, multi-site protection against a wide range of fungal plant pathogens. Their discovery in the 1940s marked a significant advancement over the earlier inorganic and more phytotoxic fungicides. This technical guide provides an in-depth exploration of the history, synthesis, mechanism of action, and key experimental protocols related to the development and evaluation of EBDC fungicides. Quantitative data on their physical properties and fungicidal efficacy are presented in structured tables for comparative analysis. Furthermore, this guide includes detailed diagrams of key chemical and biological processes, rendered in Graphviz DOT language, to visually articulate complex pathways and workflows for a technical audience.

A Historical Overview of Ethylenebis(dithiocarbamate) Fungicides

The story of EBDC fungicides begins with the broader class of dithiocarbamates, which were first recognized for their fungicidal properties in the 1930s. A significant breakthrough occurred in 1943 with a patent for the first EBDC, disodium **ethylenebis(dithiocarbamate)**, known as nabam.^[1] This discovery was a pivotal moment, offering a more effective and less phytotoxic alternative to the copper-based fungicides that were prevalent at the time.

Nabam's initial instability in its solid form presented practical challenges.^[1] However, researchers soon discovered that its efficacy and stability could be significantly enhanced by mixing it with metal salts. This led to the development of a series of metallic EBDC complexes, which became the workhorses of agricultural disease management for decades.

Key Milestones in EBDC Fungicide Development:

- 1943: A patent is awarded for nabam (disodium **ethylenebis(dithiocarbamate)**), the first EBDC fungicide.^[1]
- Post-1943: The discovery that adding zinc sulfate to a nabam solution precipitates zinc **ethylenebis(dithiocarbamate)**, or zineb, a more stable and effective fungicide.^[1]
- 1950: DuPont patents manganese **ethylenebis(dithiocarbamate)**, or maneb, which demonstrated greater fungicidal activity than both nabam and zineb.^[1]
- 1962: Rohm and Haas registers mancozeb, a coordination complex of manganese and zinc with the **ethylenebis(dithiocarbamate)** ligand.^{[1][2]} Mancozeb quickly became the most commercially successful EBDC due to its broad-spectrum efficacy and improved crop safety.^{[1][2]}

These developments established the EBDCs as a versatile and indispensable tool for farmers worldwide, a status they have maintained for many years due to their multi-site mode of action, which confers a low risk of resistance development in fungal populations.^{[3][4]}

Physicochemical Properties and Fungicidal Efficacy

The fungicidal activity and practical application of EBDCs are intrinsically linked to their physicochemical properties. The metal ion complexed with the **ethylenebis(dithiocarbamate)** backbone significantly influences solubility, stability, and efficacy.

Table 1: General Properties of Key EBDC Fungicides

Feature	Nabam	Zineb	Maneb	Mancozeb
Metal Ion(s)	Sodium	Zinc	Manganese	Manganese & Zinc
Appearance	Colorless crystals	Pale yellow powder	Yellow-brownish powder	Greyish-yellow powder
Molecular Formula	$C_4H_6N_2Na_2S_4$	$(C_4H_6MnN_2S_4)_x(Zn)_y$	$C_4H_6MnN_2S_4$	$(C_4H_6MnN_2S_4)_x(Zn)_y$
Molar Mass (g/mol)	256.35	275.78	265.29	~271.3 (monomer unit)
Water Solubility	Very soluble	Practically insoluble	Insoluble in most solvents	Insoluble in water
Primary Use	Industrial biocide, precursor	Agriculture (foliar fungicide)	Agriculture (foliar fungicide)	Agriculture (broad-spectrum foliar fungicide)

Data compiled from various sources.

The efficacy of EBDC fungicides varies depending on the target pathogen and the specific EBDC used. Mancozeb is generally considered to have the broadest spectrum of activity and is often more effective than zineb and maneb.[\[1\]](#)[\[3\]](#)

Table 2: Comparative In Vitro Efficacy of EBDC Fungicides Against *Alternaria solani*

Fungicide	Concentration (%)	Mycelial Growth Inhibition (%)
Mancozeb	0.20	98.15
Zineb	0.20	90.69

Data from a study by Yadav and Dabbas (2012) as cited by Benchchem.[\[3\]](#)

Experimental Protocols

Synthesis of Ethylenebis(dithiocarbamate) Fungicides

The synthesis of metallic EBDCs typically begins with the preparation of nabam, which then serves as a precursor.

3.1.1. Synthesis of Nabam (Disodium Ethylenebis(dithiocarbamate))

Nabam is synthesized by the reaction of ethylenediamine with carbon disulfide in the presence of sodium hydroxide.^[5]

- Reaction Scheme: $\text{C}_2\text{H}_4(\text{NH}_2)_2 + 2\text{CS}_2 + 2\text{NaOH} \rightarrow \text{Na}_2\text{S}_2\text{CNHCH}_2\text{CH}_2\text{NHCS}_2\text{Na} + 2\text{H}_2\text{O}$
- Generalized Procedure:
 - Ethylenediamine is dissolved in an aqueous solution of sodium hydroxide.
 - Carbon disulfide is added dropwise to the stirred solution while maintaining a controlled temperature.
 - The reaction mixture is stirred for a period to ensure complete reaction.
 - Nabam is isolated from the reaction mixture, often as an aqueous solution.

3.1.2. Synthesis of Zineb from Nabam and Zinc Sulfate

Zineb is prepared by a precipitation reaction between an aqueous solution of nabam and zinc sulfate.^[6]

- Reaction Scheme: $\text{C}_4\text{H}_6\text{N}_2\text{Na}_2\text{S}_4 \text{ (Nabam)} + \text{ZnSO}_4 \rightarrow (\text{C}_4\text{H}_6\text{N}_2\text{S}_4\text{Zn})_n \text{ (Zineb)} + \text{Na}_2\text{SO}_4$
- Laboratory-Scale Protocol:^[6]
 - Preparation of Nabam Solution: Dissolve 25.6 g (0.1 mol) of nabam in 200 mL of deionized water with gentle stirring.
 - Preparation of Zinc Sulfate Solution: In a separate beaker, dissolve 28.8 g (0.1 mol) of zinc sulfate heptahydrate in 150 mL of deionized water.

- **Precipitation:** Slowly add the zinc sulfate solution dropwise to the continuously stirred nabam solution at room temperature. A pale yellow precipitate of zineb will form immediately.
- **Reaction Completion:** Continue stirring for 30-60 minutes.
- **Isolation and Purification:** Collect the zineb precipitate by vacuum filtration using a Buchner funnel. Wash the precipitate with several portions of deionized water to remove sodium sulfate and any unreacted starting materials.
- **Drying:** Dry the purified zineb in a vacuum oven at 50-60°C until a constant weight is achieved.

3.1.3. Synthesis of Maneb and Mancozeb

The synthesis of mane b follows a similar precipitation procedure to zineb, substituting zinc sulfate with manganese(II) sulfate.[7] Mancozeb is a coordination complex of both manganese and zinc and is produced by reacting nabam with a mixture of manganese(II) and zinc salts.[7] [8]

In Vitro Fungicide Efficacy Testing: Mycelial Growth Inhibition Assay

This protocol is used to determine the concentration of a fungicide that inhibits 50% of the mycelial growth (EC50) of a target fungal pathogen.[4]

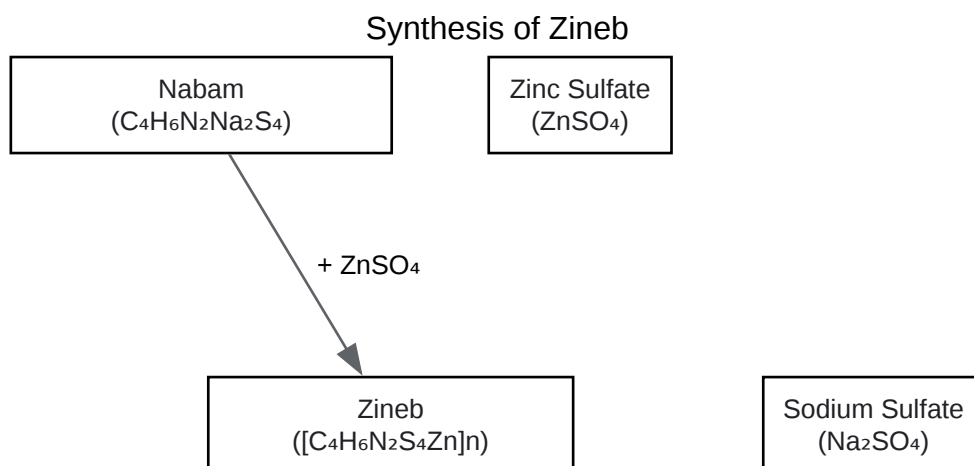
- **Materials:**
 - Potato Dextrose Agar (PDA) medium
 - Fungicide stock solutions of known concentrations
 - Pure culture of the target fungal pathogen
 - Sterile petri plates
 - Sterile cork borer

- Procedure:
 - Prepare PDA medium and sterilize by autoclaving.
 - Allow the medium to cool to approximately 45-50°C.
 - Amend the molten PDA with the desired concentrations of the fungicide. Pour the amended and non-amended (control) media into sterile petri plates.
 - Once the media has solidified, inoculate the center of each plate with a mycelial plug of the target fungus, taken from the edge of an actively growing culture.
 - Incubate the plates at the optimal temperature for the fungus in the dark.
 - Measure the colony diameter in two perpendicular directions at regular intervals until the colony in the control plate reaches the edge of the dish.
 - Calculate the percentage of mycelial growth inhibition for each fungicide concentration relative to the control.
 - Determine the EC50 value by plotting the inhibition percentage against the logarithm of the fungicide concentration and performing a regression analysis.

Visualizing Key Processes

Synthesis of Zineb from Nabam

The following diagram illustrates the chemical reaction for the synthesis of zineb from nabam and zinc sulfate.

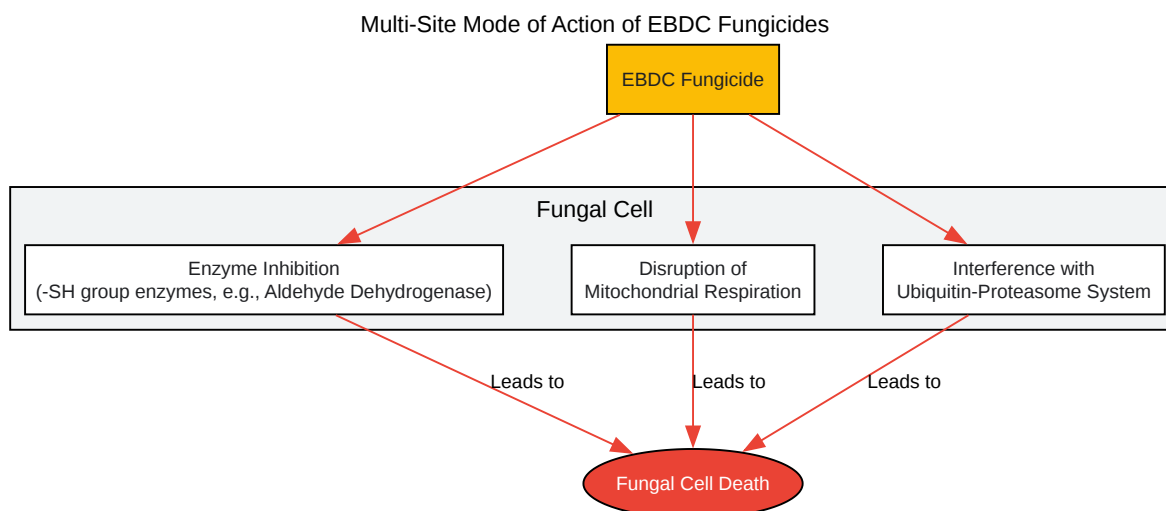


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A simplified reaction scheme for the synthesis of Zineb.

Multi-Site Mode of Action of EBDC Fungicides

EBDCs exhibit a multi-site mode of action, which is a key factor in their low risk of resistance development. The primary mechanism involves the inhibition of various enzymes within the fungal cell, particularly those containing sulfhydryl (-SH) groups.



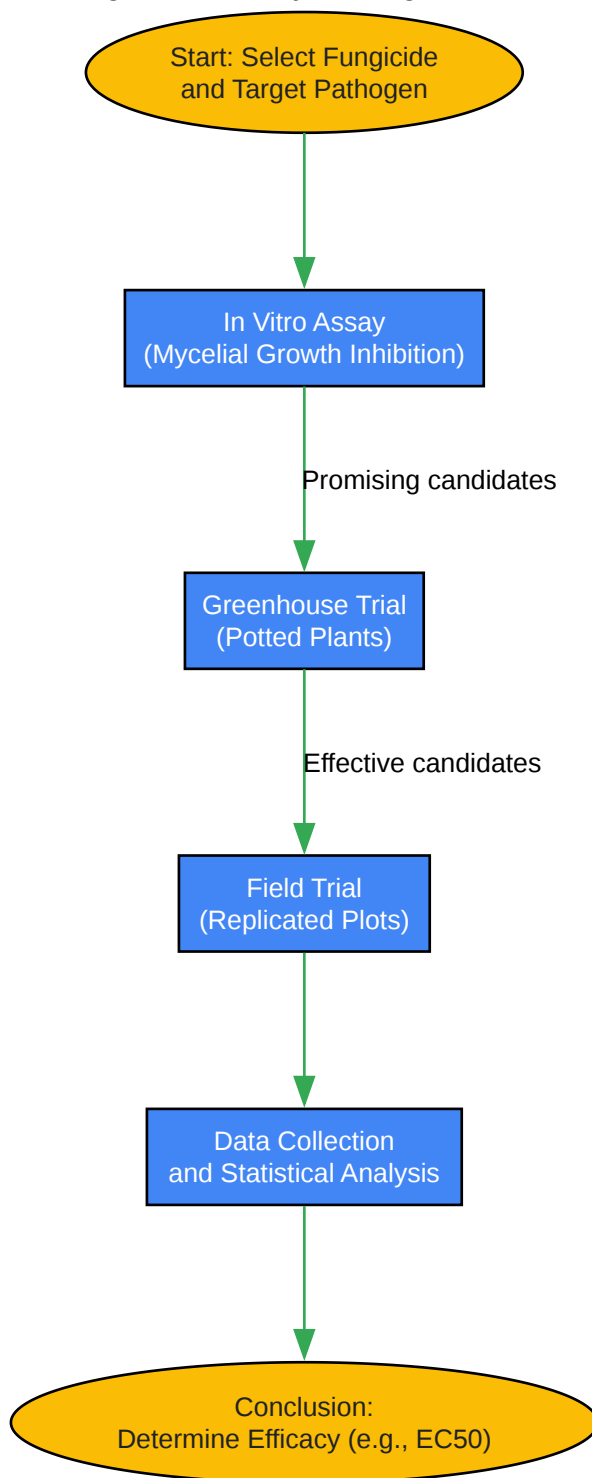
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The multi-site inhibitory action of EBDC fungicides.

Experimental Workflow for Fungicide Efficacy Testing

The following diagram outlines a general workflow for evaluating the efficacy of a fungicide.

Fungicide Efficacy Testing Workflow

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A generalized workflow for fungicide efficacy evaluation.

Conclusion

The **ethylenebis(dithiocarbamate)** fungicides have a rich history, evolving from the early discovery of dithiocarbamate fungicidal activity to the development of highly effective and stable metallic complexes like mancozeb. Their multi-site mode of action has made them a durable and valuable tool in agriculture for managing a wide spectrum of fungal diseases and for mitigating the development of fungicide resistance. The experimental protocols for their synthesis and evaluation, refined over decades of research, continue to be relevant for the development and understanding of new fungicidal compounds. This guide provides a foundational technical overview for researchers and professionals, encapsulating the key historical, chemical, and biological aspects of this important class of fungicides.

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- To cite this document: BenchChem. [A Technical Guide to the History and Discovery of Ethylenebis(dithiocarbamate) Fungicides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1227036#history-and-discovery-of-ethylenebis-dithiocarbamate-fungicides]

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